

Technical Support Center: Understanding Off-Target Effects of ERK5 Inhibitors

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Compound of Interest

Compound Name: *Erk5-IN-2*

Cat. No.: *B2397574*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the off-target effects of commonly used ERK5 inhibitors. The following troubleshooting guides and FAQs will help you design and interpret experiments accurately.

Frequently Asked Questions (FAQs)

Q1: What are the most common off-target effects observed with first-generation ERK5 inhibitors?

A1: The most significant off-target effect of first-generation ERK5 inhibitors, such as XMD8-92, XMD17-109, and ERK5-IN-1 (also known as XMD17-26), is their potent inhibition of the bromodomain-containing protein BRD4. This off-target activity is a critical consideration as it can confound experimental results, attributing observed anti-inflammatory and anti-proliferative effects to ERK5 inhibition when they may, in fact, be due to BRD4 inhibition. Due to this significant off-target effect, these first-generation inhibitors are no longer recommended for studies aiming to delineate the specific cellular functions of ERK5 kinase activity.

Q2: Are there ERK5 inhibitors that do not inhibit BRD4?

A2: Yes, second-generation ERK5 inhibitors have been developed to be highly selective for ERK5 and lack BRD4 activity. A notable example is AX15836, which was engineered from the XMD8-92 scaffold to eliminate BRD4 binding. Other potent and selective inhibitors with no reported BRD4 activity include BAY-885. Dual ERK5/LRRK2 inhibitors, such as JWG-045 and JWG-071, also lack BRD4 activity.

Q3: What is paradoxical activation of ERK5 signaling and which inhibitors cause it?

A3: Paradoxical activation is a phenomenon where small molecule kinase inhibitors, while inhibiting the kinase domain of ERK5, can allosterically induce a conformational change that leads to the activation of its C-terminal transcriptional transactivation domain (TAD). This results in the nuclear translocation of ERK5 and subsequent activation of gene transcription, an effect independent of the kinase activity. Several potent and selective ERK5 inhibitors, including AX15836, have been shown to cause this paradoxical activation. This effect can complicate the interpretation of cellular studies, as the observed phenotype may be due to the transcriptional activity of ERK5 rather than the inhibition of its kinase function.

Q4: Can inhibition of the ERK1/2 pathway affect ERK5 signaling?

A4: Yes, studies have shown that pharmacological inhibition of MEK1/2 or ERK1/2 can lead to a compensatory upregulation and activation of the ERK5 pathway. This cross-talk between the two pathways is a potential mechanism of resistance to ERK1/2-targeted therapies. Therefore, when studying the effects of ERK1/2 inhibitors, it is important to consider the potential for compensatory ERK5 activation.

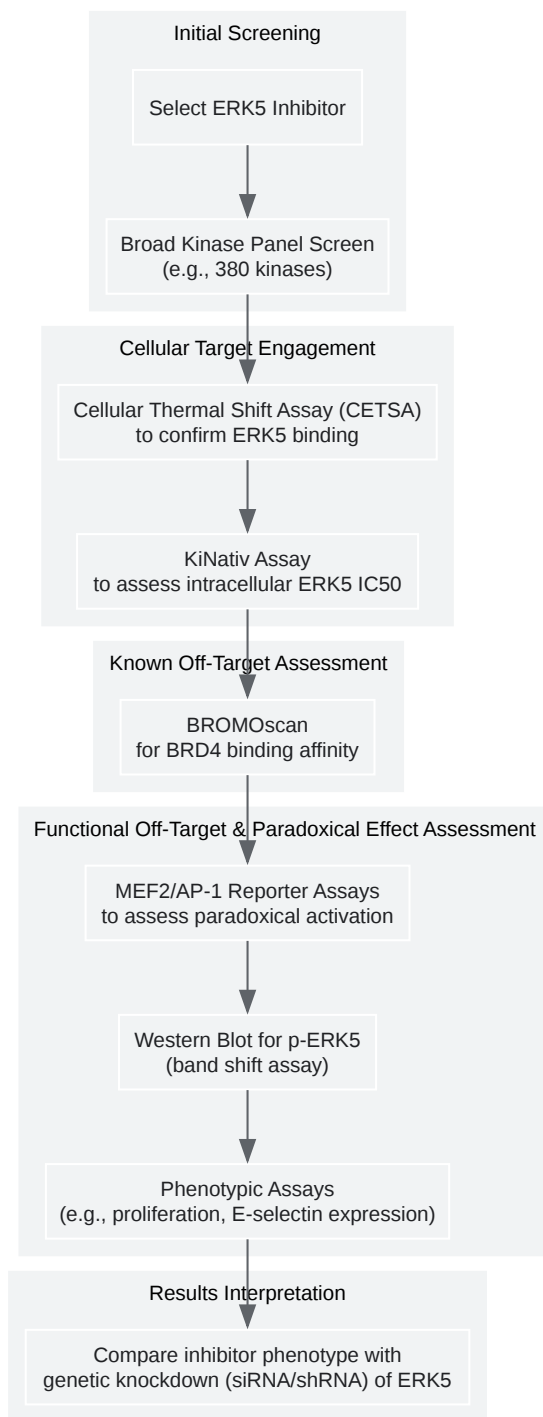
Quantitative Data on Off-Target Effects

The following table summarizes the inhibitory activities of various compounds on ERK5 and key off-targets.

Compound	Target	IC50 / Kd	Off-Target	IC50 / Kd	Notes
XMD8-92	ERK5	86 nM (IC50)	BRD4(1)	170 nM (Kd)	First-generation dual ERK5/BRD4 inhibitor.
AX15836	ERK5	86 nM (IC50)	BRD4(1)	>10,000 nM (Kd)	Selective ERK5 inhibitor, but can cause paradoxical activation of the TAD.
JWG-071	ERK5	-	BRD4	-	Second-generation dual ERK5/LRRK2 inhibitor lacking BRD4 activity.
SKLB-D18	ERK1/2, ERK5	-	-	At 1 μ M, only 8 other kinases were inhibited by >70% out of 380 tested.	A dual inhibitor of ERK1/2 and ERK5.
I-BET762	BRD4(1)	-	-	-	Reference BRD inhibitor.
JQ1	BRD4(1)	-	-	-	Reference BRD inhibitor.

Experimental Protocols and Workflows

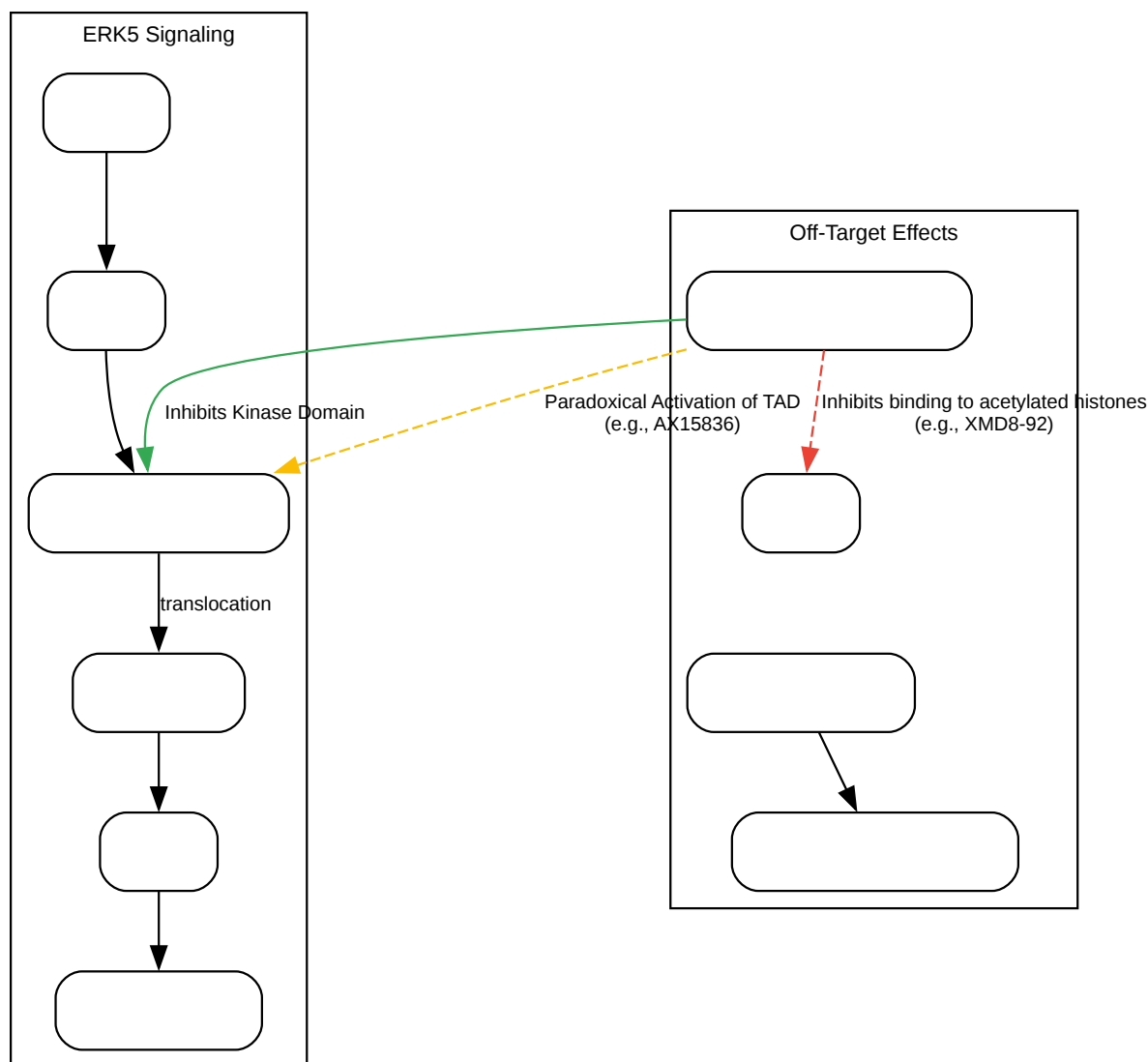
Diagram: Workflow for Assessing Off-Target Effects



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Caption: Workflow for characterizing the on-target and off-target effects of an ERK5 inhibitor.

Diagram: Signaling Pathways of Key Off-Target Effects



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